

"minimizing 'n-1' impurities in oligonucleotide synthesis"

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Compound of Interest

Compound Name: *Methyl phosphorothioate*

Cat. No.: *B15180017*

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Technical Support Center: Oligonucleotide Synthesis

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals minimize the formation of "n-1" impurities during oligonucleotide synthesis.

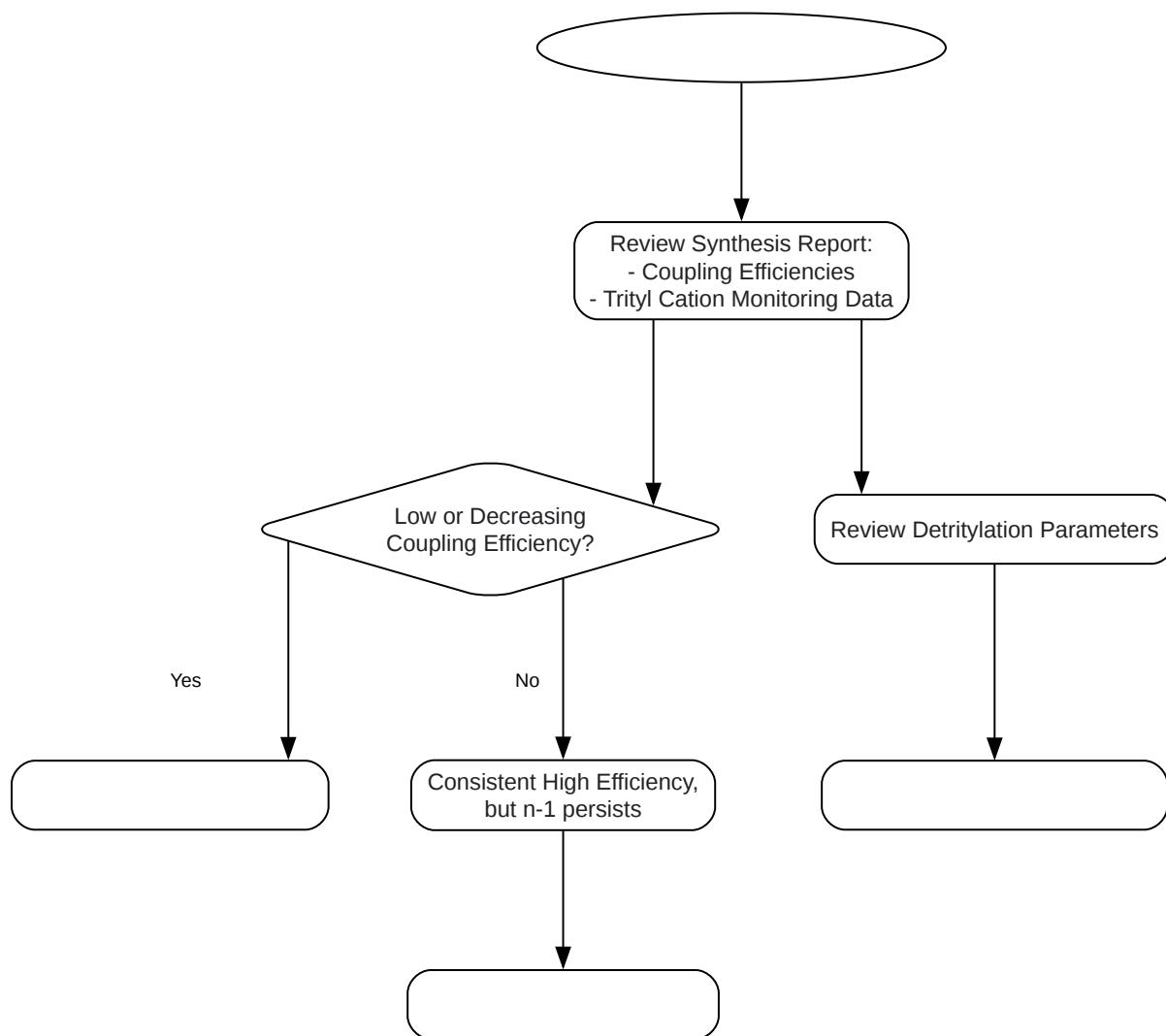
Troubleshooting Guide: Minimizing n-1 Impurities

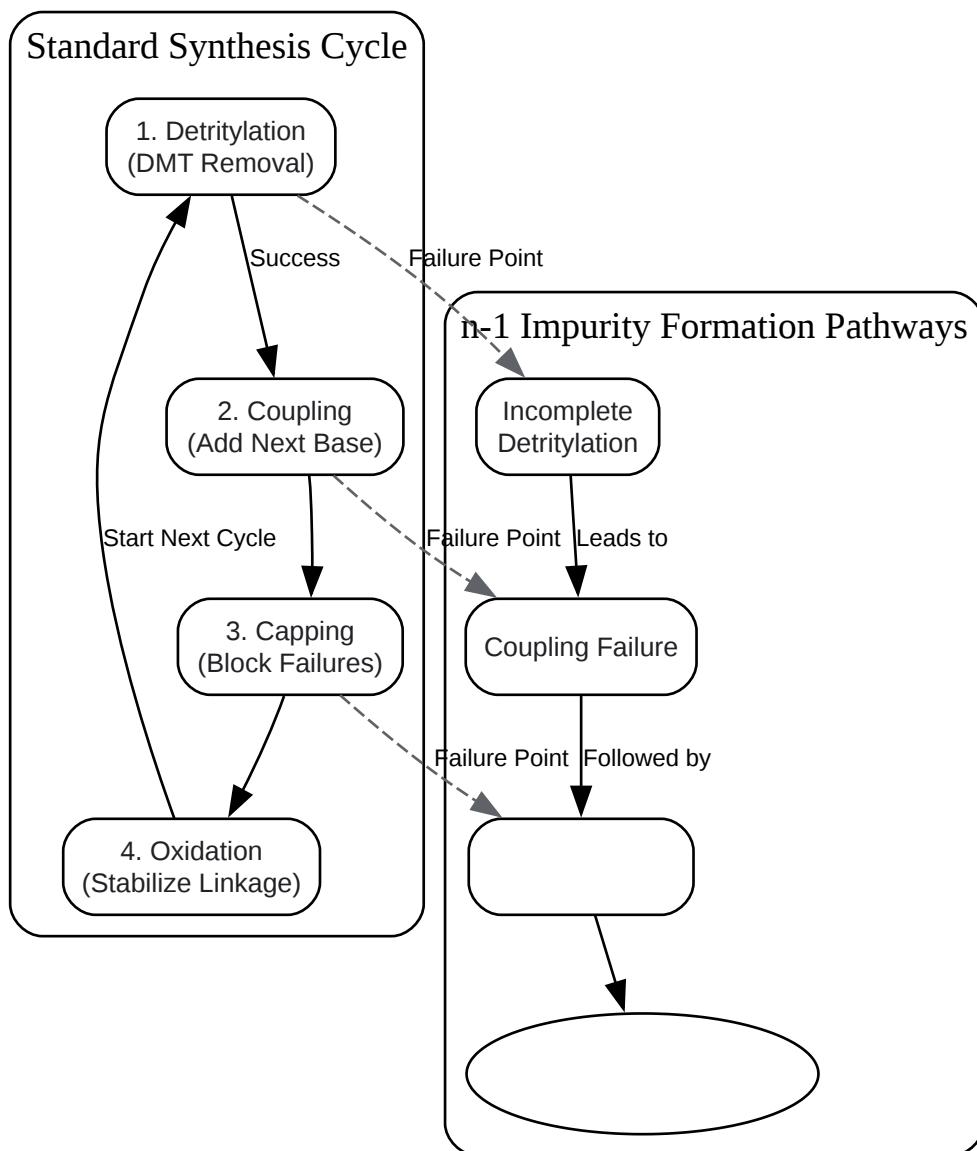
N-1 impurities are deletion mutations where a single nucleotide is missing from the target oligonucleotide sequence. These impurities are often difficult to separate from the full-length product and can negatively impact downstream applications. This guide addresses common causes of n-1 impurity formation and provides systematic troubleshooting strategies.

Issue 1: High Levels of n-1 Impurities Detected Post-Synthesis

High levels of n-1 impurities are typically traced back to inefficiencies in one or more steps of the solid-phase synthesis cycle. The primary causes are incomplete detritylation, inefficient coupling, or failed capping of unreacted 5'-hydroxyl groups.

Initial Assessment Workflow





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